

Application Note: Scalable Synthesis of 1-(Benzenesulfonyl)propan-2-ol

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Compound of Interest

Compound Name: 1-(Benzenesulfonyl)propan-2-ol

CAS No.: 68276-72-2

Cat. No.: B2975351

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Executive Summary

This application note details the robust synthesis of **1-(benzenesulfonyl)propan-2-ol** via the nucleophilic ring-opening of propylene oxide with sodium benzenesulfinate. This transformation yields a versatile

-hydroxy sulfone, a critical intermediate often employed in the Julia-Lythgoe olefination for the construction of carbon-carbon double bonds in complex pharmaceutical architectures.

Unlike traditional methods requiring volatile organic solvents or harsh Lewis acids, this guide prioritizes a Green Chemistry approach utilizing water as the primary reaction medium. This method offers superior regioselectivity, ease of scale-up, and enhanced safety profiles essential for drug development workflows.

Scientific Background & Mechanism[1][2][3]

The Chemistry of Sulfinate Nucleophiles

Sulfinate anions (

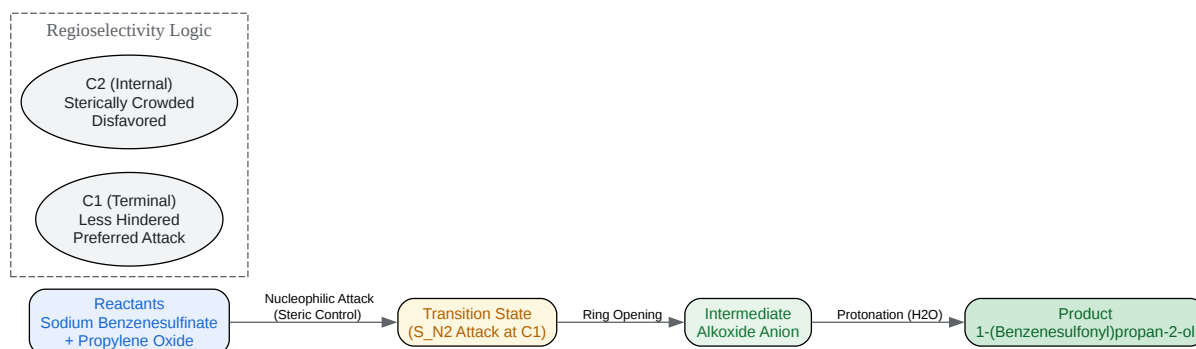
) are ambident nucleophiles, capable of attacking electrophiles via either the sulfur atom (yielding sulfones) or the oxygen atom (yielding sulfinate esters). In the context of "soft" electrophiles like epoxides, the sulfur atom is the preferred nucleophilic site due to its higher polarizability (HSAB theory).

Regioselectivity

The reaction follows a classic SN2 mechanism. Under neutral or basic conditions, the sulfinate anion attacks the less hindered terminal carbon (C1) of the propylene oxide ring. This regiochemical outcome is driven by steric factors, ensuring the formation of the secondary alcohol product, **1-(benzenesulfonyl)propan-2-ol**, rather than the primary alcohol isomer.

Reaction Pathway Visualization

The following diagram illustrates the mechanistic pathway and the specific regiochemical attack.



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Figure 1: Mechanistic pathway of epoxide ring opening by sulfinate anion, highlighting the steric governance of regioselectivity.

Experimental Protocol: Aqueous Synthesis

This protocol is adapted from the water-mediated synthesis methodologies which demonstrate high yield and chemoselectivity without the need for exogenous catalysts.

Materials & Reagents

Reagent	MW (g/mol)	Equiv.	Role
Sodium Benzenesulfinate	164.16	1.0	Nucleophile
Propylene Oxide	58.08	1.2 - 1.5	Electrophile
Water (Deionized)	18.02	Solvent (5 mL/mmol)	Medium
Ethyl Acetate	-	-	Extraction Solvent

“

Safety Warning: Propylene oxide is a volatile carcinogen and highly flammable. All operations must be performed in a functioning fume hood. Sodium benzenesulfinate is an irritant.

Step-by-Step Procedure

- Preparation:
 - In a round-bottom flask equipped with a magnetic stir bar, dissolve Sodium Benzenesulfinate (10 mmol, 1.64 g) in 15 mL of deionized water.
 - Ensure complete dissolution. If the salt is hydrated, adjust mass accordingly.
- Addition:
 - Cool the solution slightly to 10–15°C (using a cool water bath) to mitigate the volatility of the epoxide.

- Add Propylene Oxide (12-15 mmol, ~1.0 mL) dropwise via syringe.
- Note: A slight excess of propylene oxide is used to account for evaporation losses.
- Reaction:
 - Remove the cooling bath and allow the mixture to stir vigorously at Room Temperature (25°C).
 - Timecourse: The reaction typically reaches completion within 4 to 12 hours.
 - Monitoring: Monitor reaction progress via TLC (SiO₂, 50% EtOAc/Hexanes). The sulfinate salt will remain at the baseline, while the product (

 -hydroxy sulfone) will appear at R_f ~ 0.3–0.4.
- Workup:
 - The product may precipitate as a white solid or oil out of the aqueous phase.
 - Extract the reaction mixture with Ethyl Acetate (3 x 20 mL).
 - Combine the organic layers and wash with Brine (20 mL).
 - Dry the organic phase over anhydrous Na₂SO₄ or MgSO₄.
- Purification:
 - Filter off the drying agent and concentrate the filtrate under reduced pressure (Rotary Evaporator).
 - Result: The crude material is typically a viscous oil that solidifies upon standing. If high purity is required for analytical standards, recrystallize from Ethanol/Hexane or perform flash column chromatography (Gradient: 20%

 50% EtOAc in Hexanes).

Analytical Validation

Successful synthesis must be validated using the following spectral markers.

¹H NMR Interpretation (CDCl₃, 400 MHz)

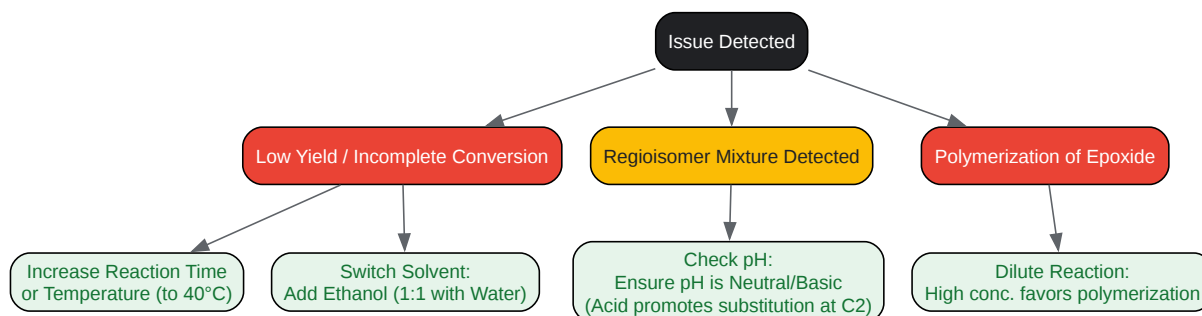
Chemical Shift ()	Multiplicity	Integration	Assignment	Structural Insight
7.50 – 7.95	Multiplet	5H	Ar-H	Phenyl ring protons (deshielded by sulfone).
4.25 – 4.35	Multiplet	1H	-CH(OH)-	Methine proton at C2.
3.40	Broad Singlet	1H	-OH	Hydroxyl proton (exchangeable).
3.15 – 3.25	dd	2H	-SO ₂ -CH ₂ -	Diastereotopic methylene protons at C1.
1.25	Doublet	3H	-CH ₃	Methyl group at C3.

Mass Spectrometry (ESI-MS)

- Expected Mass: [M+H]⁺ = 201.05 Da (Calculated).
- Common Adducts: [M+Na]⁺ = 223.04 Da.

Troubleshooting & Optimization Workflow Logic

Use the following decision tree to resolve common synthetic issues.



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Figure 2: Troubleshooting decision tree for optimizing yield and purity.

Critical Control Points

- pH Control: The reaction must remain neutral or slightly basic. Acidic conditions can activate the epoxide oxygen, increasing the carbocation character at the secondary carbon (C2), which leads to a loss of regioselectivity (formation of the unwanted 2-benzenesulfonyl-propan-1-ol) or polymerization.
- Stoichiometry: Do not use a large excess of epoxide unless necessary, as unreacted propylene oxide can complicate workup and pose safety risks.

References

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-hydroxy sulfones in water." Tetrahedron Letters, vol. 50, no. 35, 2009, pp. 5009-5011.
- Muthusamy, S., et al. "Cyclodextrin-mediated ring opening of epoxides with sulfinates in water." Synlett, vol. 2008, no. 16, 2008, pp. 2459-2462.
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Sources

- 1. pubs.acs.org [pubs.acs.org]
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